

(2-Iodoethyl)benzene physical properties

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Compound of Interest

Compound Name: (2-Iodoethyl)benzene

Cat. No.: B101923

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An In-depth Technical Guide to the Physical Properties of (2-Iodoethyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(2-Iodoethyl)benzene**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations to illustrate key processes and relationships.

Core Physical and Chemical Properties

(2-Iodoethyl)benzene, also known as phenethyl iodide, is a colorless to red-brown liquid organic compound.^{[1][2][3][4]} It is a halogenated hydrocarbon that serves as a valuable starting reagent in various organic syntheses.^[2]

Table 1: Chemical Identification of **(2-Iodoethyl)benzene**

Identifier	Value
CAS Number	17376-04-4[1][2][3][5][6]
Molecular Formula	C ₈ H ₉ I[1][3][7][8]
Molecular Weight	232.06 g/mol [9][10][11]
Synonyms	Phenethyl iodide, 2-Phenylethyl iodide, (2-Iodoethyl)benzene[1][3][6][8]
InChI Key	KVTHPKXDLVYNCH-UHFFFAOYSA-N[2][5][8] [9]
SMILES	ICCc1ccccc1[5][9]

Table 2: Key Physical Properties of (2-Iodoethyl)benzene

Property	Value	Conditions
Appearance	Colorless to red-brown liquid[2] [3][4]	Ambient
Boiling Point	122-123 °C[1][2][3][5][7]	at 13 mmHg
Melting Point	-2 °C[3]	-
Density	1.603 g/mL[1][3][5][7]	at 25 °C
Refractive Index	1.601[1][5][7]	at 20 °C
Solubility	Insoluble in water[4]	-
Flash Point	230 °F (110 °C)[3]	-

Experimental Protocols

The determination of the physical properties of organic compounds like (2-Iodoethyl)benzene follows established laboratory procedures. Below are generalized methodologies for key experiments.

Determination of Boiling Point by Simple Distillation

The boiling point of a liquid is a crucial physical constant for its identification and purity assessment.^[12]

Methodology:

- **Apparatus Setup:** A simple distillation apparatus is assembled, typically consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.^[12]
- **Sample Preparation:** A known volume of **(2-Iodoethyl)benzene** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when the vapor temperature stabilizes, indicating the boiling point of the substance.^[12] The pressure at which the boiling point is measured must also be recorded, as boiling point is pressure-dependent.

Determination of Density

Density is a fundamental physical property that relates the mass of a substance to its volume.

Methodology:

- **Mass Measurement:** An empty, clean, and dry pycnometer (specific gravity bottle) is accurately weighed.
- **Volume Measurement:** The pycnometer is filled with distilled water of a known temperature and weighed again to determine the mass of the water. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **(2-Iodoethyl)benzene**. It is then weighed to determine the mass of the sample.

- Calculation: The density is calculated by dividing the mass of the **(2-Iodoethyl)benzene** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a substance. It is a characteristic property of a substance.

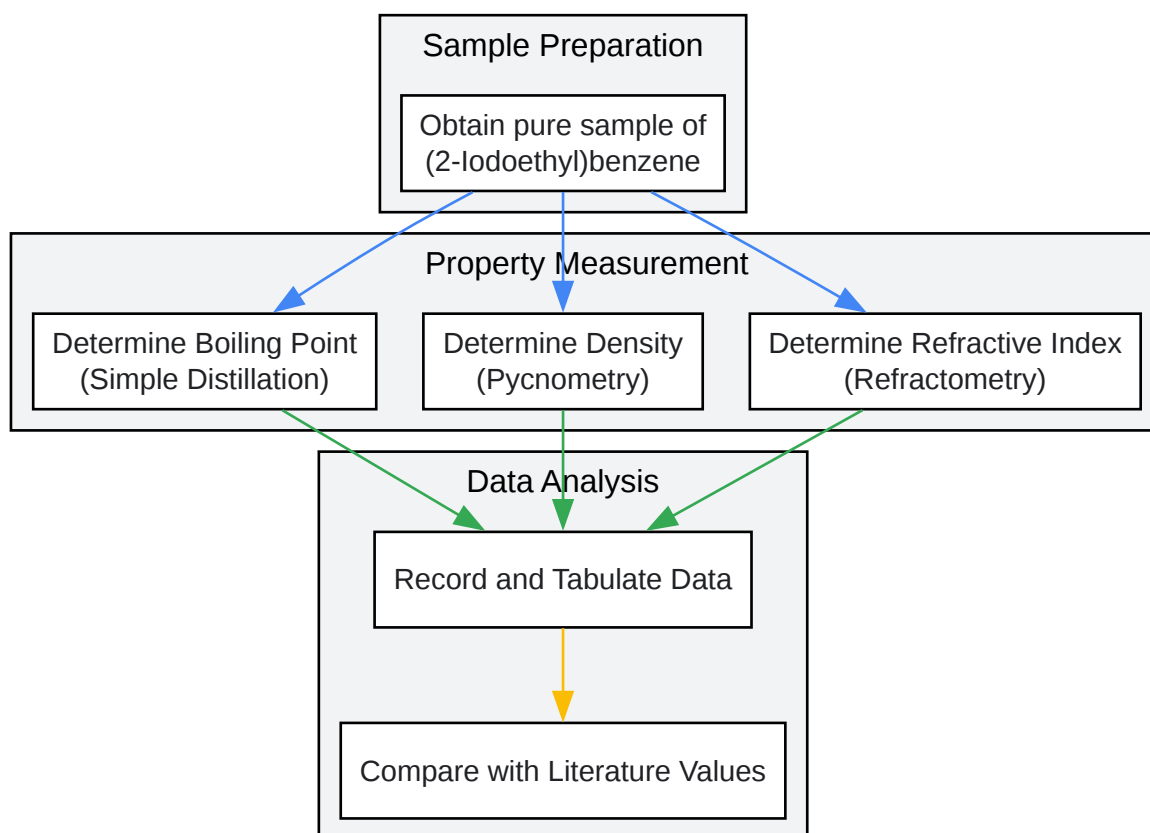
Methodology:

- Instrument Calibration: An Abbe refractometer is calibrated using a standard liquid with a known refractive index.
- Sample Application: A few drops of **(2-Iodoethyl)benzene** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is also recorded.

Visualizations

General Workflow for Physical Property Determination

The following diagram illustrates a typical workflow for the determination of the key physical properties of a liquid organic compound such as **(2-Iodoethyl)benzene**.

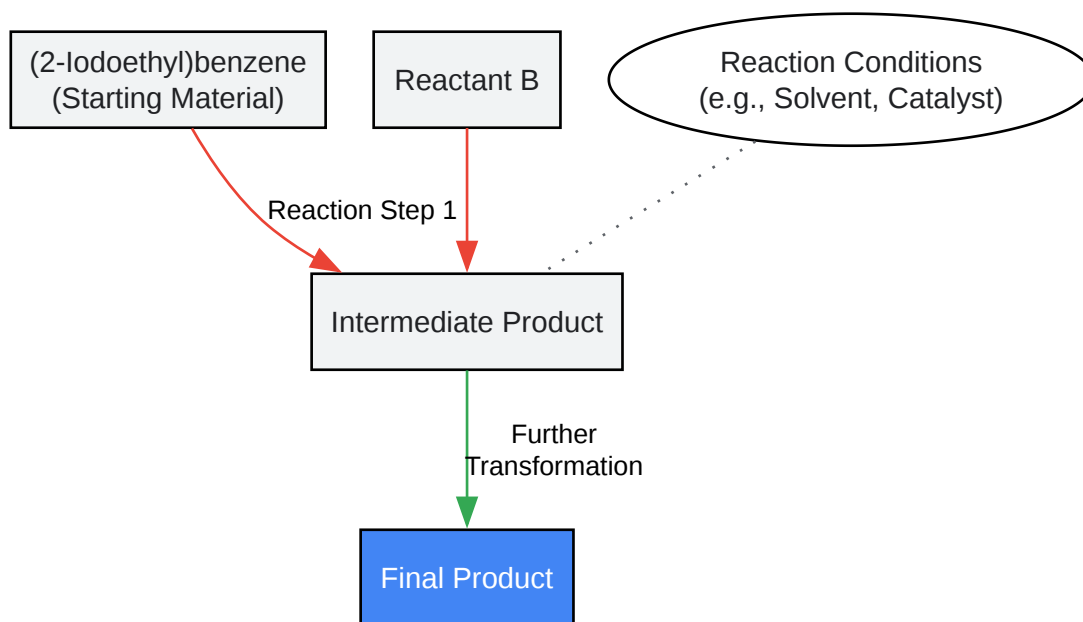


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Caption: Workflow for Determining Physical Properties.

Synthetic Utility of (2-Iodoethyl)benzene

While no specific biological signaling pathways involving **(2-Iodoethyl)benzene** were identified, its utility as a synthetic precursor is well-established. For instance, it is used in the preparation of various organic-inorganic hybrid compounds.[2] The following diagram illustrates a generalized synthetic pathway where **(2-Iodoethyl)benzene** is a key reactant.



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Caption: Generalized Synthetic Pathway.

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